

# Propyl 3-Chloropropionate: A Technical Overview of its Boiling Point and Synthesis

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## Compound of Interest

Compound Name: *Propyl 3-chloropropionate*

Cat. No.: *B15349221*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the boiling point of **propyl 3-chloropropionate**, a compound of interest in various chemical and pharmaceutical applications. Due to the limited availability of experimentally determined physical properties for this specific ester, this document outlines a detailed protocol for its boiling point determination. Furthermore, a comparative analysis of the boiling points of structurally related compounds is presented to offer a predictive context. The guide also details a common synthetic route for the preparation of **propyl 3-chloropropionate**.

## Quantitative Data Summary

An extensive search of available scientific literature and chemical databases did not yield an experimentally determined boiling point for **propyl 3-chloropropionate** at standard atmospheric pressure. To provide a useful reference for researchers, the following table summarizes the boiling points of closely related compounds, including the parent carboxylic acid and its methyl and ethyl esters. This data allows for an estimation of the expected boiling point range for the propyl ester.

| Compound                  | Molecular Formula                               | Boiling Point (°C) | Pressure (mmHg) |
|---------------------------|---|--------------------|-----------------|
| 3-Chloropropionic acid    | C <sub>3</sub> H <sub>5</sub> ClO <sub>2</sub>  | 200                | 760             |
| Methyl 3-chloropropionate | C <sub>4</sub> H <sub>7</sub> ClO <sub>2</sub>  | 155-157            | Not Specified   |
| Ethyl 3-chloropropionate  | C <sub>5</sub> H <sub>9</sub> ClO <sub>2</sub>  | 162-163            | 760             |
| Propyl 3-chloropropionate | C <sub>6</sub> H <sub>11</sub> ClO <sub>2</sub> | Not Available      | Not Available   |

## Experimental Protocol: Determination of Boiling Point

The following is a detailed methodology for the accurate determination of the boiling point of a liquid organic compound such as **propyl 3-chloropropionate** at atmospheric pressure. This micro-boiling point method is suitable for small sample volumes.

Apparatus:

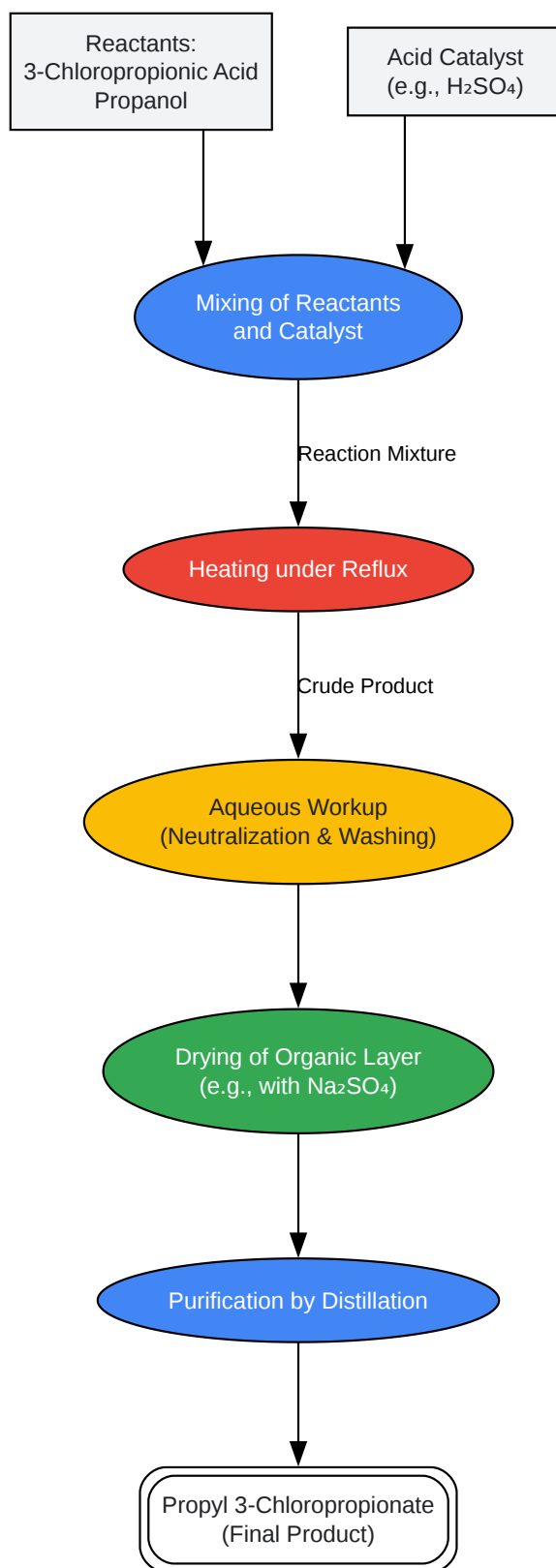
- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Heat-transfer fluid (e.g., mineral oil or silicone oil)
- Stand and clamps

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 1-2 cm with **propyl 3-chloropropionate**.
- **Capillary Insertion:** Place the capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a stand and fill it with a suitable heat-transfer fluid to a level just above the side-arm.
- **Immersion:** Carefully immerse the thermometer and the attached test tube into the Thiele tube, ensuring that the heat-transfer fluid surrounds the sample but does not enter the test tube. The rubber band or wire should remain above the level of the oil.
- **Heating:** Gently heat the side arm of the Thiele tube with a heating mantle or a small flame from a Bunsen burner. The design of the Thiele tube will ensure even heat distribution through convection currents.
- **Observation:** As the temperature of the oil bath rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside.
- **Boiling Point Identification:** Continue to heat gently until a continuous and rapid stream of bubbles is observed. At this point, the vapor pressure of the liquid is equal to the atmospheric pressure.
- **Recording the Boiling Point:** Turn off the heat source and allow the apparatus to cool slowly. The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.
- **Confirmation:** For accuracy, it is advisable to repeat the determination. Allow the apparatus to cool sufficiently before reheating.

## Synthesis of Propyl 3-Chloropropionate: A Workflow

**Propyl 3-chloropropionate** is typically synthesized via the Fischer esterification of 3-chloropropionic acid with propanol, using a strong acid as a catalyst. The following diagram illustrates the logical workflow of this synthesis.



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Caption: Synthesis workflow for **propyl 3-chloropropionate**.

This guide provides a comprehensive overview for researchers and professionals working with **propyl 3-chloropropionate**. While the exact boiling point remains to be experimentally determined and published, the provided protocol and comparative data offer a solid foundation for its characterization. The synthesis workflow further aids in understanding its preparation for laboratory and developmental applications.

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